

Personal protective equipment for handling N-(6-Methoxy-8-quinolinyl)-4-methylbenzenesulfonamide

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Compound of Interest

Compound Name: *N-(6-Methoxy-8-quinolinyl)-4-methylbenzenesulfonamide*

Cat. No.: B021832

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Essential Safety and Handling Guide for N-(6-Methoxy-8-quinolinyl)-4-methylbenzenesulfonamide

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **N-(6-Methoxy-8-quinolinyl)-4-methylbenzenesulfonamide** (CAS: 109628-27-5). Adherence to these procedures is essential for ensuring laboratory safety and procedural accuracy.

Hazard Identification and Classification

N-(6-Methoxy-8-quinolinyl)-4-methylbenzenesulfonamide is classified with the following hazards:

- Acute Toxicity (Oral), Category 3: Toxic if swallowed.
- Germ Cell Mutagenicity, Category 2: Suspected of causing genetic defects.
- Reproductive Toxicity, Category 2: Suspected of damaging fertility or the unborn child.

While some suppliers may classify it as not a hazardous substance, it is recommended to handle it with caution as its hazards may not have been thoroughly investigated.[\[1\]](#)

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₁₇ H ₁₆ N ₂ O ₃ S
Molecular Weight	328.38 g/mol [2][3]
Appearance	Solid[2]
Purity	≥98%[2]
CAS Number	109628-27-5[1][2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **N-(6-Methoxy-8-quinolinyl)-4-methylbenzenesulfonamide** to minimize exposure risk.

PPE Category	Specific Requirements
Eye and Face Protection	Tight-sealing safety goggles and a face shield. [3]
Hand Protection	Wear protective gloves.
Body Protection	Wear protective clothing.[3] A lab coat is required.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, NIOSH/MSHA approved respiratory protection should be worn. For high airborne contaminant concentrations, positive-pressure supplied air respirators may be required.[3]

Operational and Disposal Plans

Strict adherence to the following step-by-step procedures for handling, storage, and disposal is critical for personnel safety and regulatory compliance.

Handling Protocol

- Preparation:
 - Obtain special instructions before use.
 - Do not handle until all safety precautions have been read and understood.
 - Work in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)
- During Handling:
 - Avoid contact with skin, eyes, or clothing.[\[3\]](#)
 - Do not breathe dust, fume, gas, mist, vapors, or spray.[\[3\]](#)
 - Avoid the formation of dust and aerosols.[\[4\]](#)
 - Do not eat, drink, or smoke when using this product.[\[3\]](#)
 - Wash skin thoroughly after handling.
- Post-Handling:
 - Wash hands thoroughly after handling.[\[3\]](#)
 - Regularly clean equipment, the work area, and clothing.[\[3\]](#)

Storage Protocol

- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.[\[1\]](#)
- Store locked up or in an area accessible only to qualified or authorized persons.
- Protect from long-term exposure to light.[\[1\]](#)

Disposal Protocol

- Dispose of contents and container to an approved waste disposal plant.
- Do not allow the product to reach groundwater, water courses, or sewage systems.[1]
- Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[4]
- Consult local, state, or national regulations for proper disposal.[1]

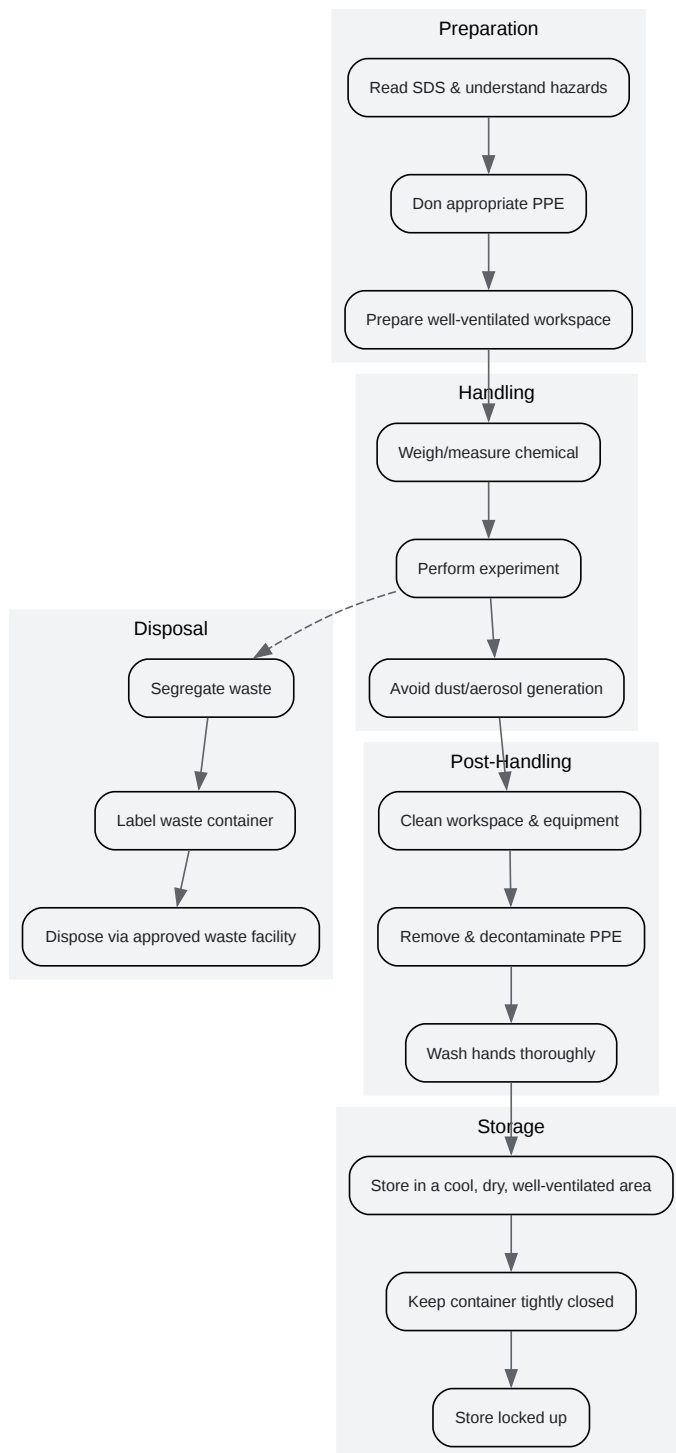
Emergency Procedures: First Aid Measures

Exposure Route	First Aid Protocol
If Swallowed	Immediately call a POISON CENTER or doctor. Rinse mouth. Give water to drink (two glasses at most). Do NOT induce vomiting.[3]
In Case of Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a physician.
In Case of Eye Contact	Rinse out with plenty of water. Remove contact lenses. Call an ophthalmologist.
If Inhaled	Move the person into fresh air. If breathing is irregular or stopped, administer artificial respiration.[3] Call a physician.

If exposed or concerned, get medical advice or attention.

Safe Handling Workflow

Safe Handling Workflow for N-(6-Methoxy-8-quinoliny)-4-methylbenzenesulfonamide

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Caption: A flowchart outlining the safe handling process from preparation to disposal.

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References

- 1. docs.aatbio.com [docs.aatbio.com]
- 2. cymitquimica.com [cymitquimica.com]
- 3. docs.aatbio.com [docs.aatbio.com]
- 4. chemlab-tachizaki.com [chemlab-tachizaki.com]
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